

# An In-depth Technical Guide to 9H-Fluoren-9-amine Hydrochloride

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## Compound of Interest

Compound Name: 9H-Fluoren-9-amine hydrochloride

Cat. No.: B145678

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **9H-Fluoren-9-amine hydrochloride**. The information is curated for professionals in research and development, offering detailed data and methodologies to support laboratory work and drug discovery initiatives.

## Core Chemical Properties

**9H-Fluoren-9-amine hydrochloride** is a stable, crystalline solid. Below is a summary of its key chemical and physical properties.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>12</sub> ClN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	217.69 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	5978-75-6	<a href="#">[1]</a>
Melting Point	265-270 °C (decomposes)	<a href="#">[3]</a>
Appearance	Light cream powder/solid	<a href="#">[4]</a>
Solubility	Information not readily available	
IUPAC Name	9H-fluoren-9-amine;hydrochloride	<a href="#">[1]</a>
InChI	InChI=1S/C13H11N.ClH/c14-13-11-7-3-1-5-9(11)10-6-2-4-8-12(10)13;/h1-8,13H,14H2;1H	<a href="#">[1]</a>
InChIKey	SYKJOJSYQSVNOM-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	C1=CC=C2C(=C1)C(C3=CC=CC=C32)N.Cl	<a href="#">[1]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **9H-Fluoren-9-amine hydrochloride**.

Technique	Data Highlights
$^1\text{H}$ NMR	Spectra available, detailed peak assignments require further analysis.
$^{13}\text{C}$ NMR	Spectra available, detailed peak assignments require further analysis.
Infrared (IR)	Spectra available, characteristic peaks for amine salts and aromatic rings are expected.
Mass Spectrometry	Exact Mass: 217.0658271 Da. <a href="#">[1]</a>

## Experimental Protocols

Synthesis of **9H-Fluoren-9-amine hydrochloride** via Reductive Amination of 9-Fluorenone

This protocol details a general procedure for the synthesis of 9H-Fluoren-9-amine, which is then converted to its hydrochloride salt.[\[5\]](#)

Materials:

- 9-Fluorenone
- Ammonium formate ( $\text{HCOONH}_4$ )
- Iridium catalyst (e.g., [pentamethylcyclopentadienyl\*Ir(N-phenyl-2-pyridinecarboxamidate)Cl])
- Methanol (MeOH)
- Diethyl ether ( $\text{Et}_2\text{O}$ )
- Dichloromethane (DCM)
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hydrochloric acid (HCl), aqueous solution

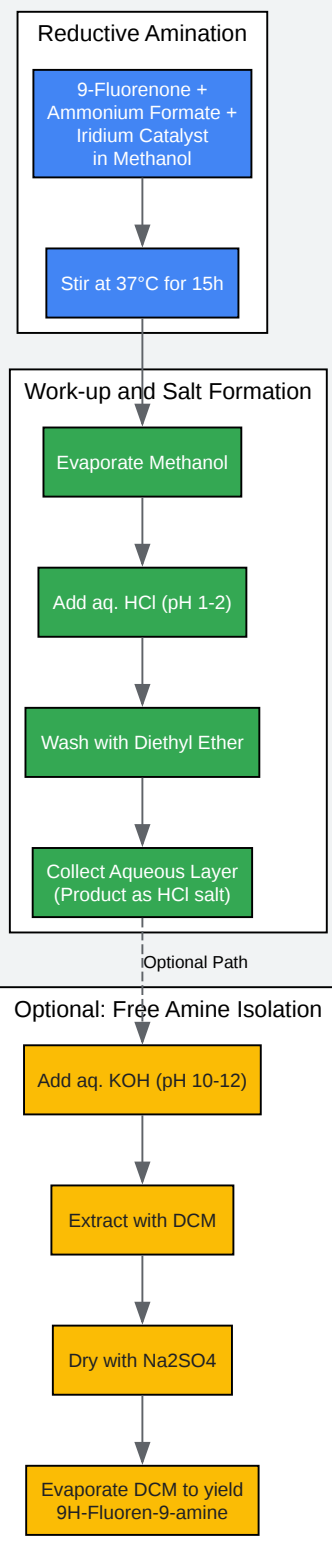
- Potassium hydroxide (KOH), aqueous solution

Procedure:

- Reaction Setup: In a suitable reaction vessel, combine 9-fluorenone (0.5 mmol) and the iridium catalyst (1 mol%).
- Add methanol (2.5 mL) to the vessel.
- Introduce solid ammonium formate (5 mmol, 10 equivalents) to the solution.
- Stir the reaction mixture at 37 °C for 15 hours.
- Work-up:
  - Remove the methanol under reduced pressure.
  - Add aqueous HCl dropwise until the pH of the solution is between 1 and 2. This step forms the **9H-Fluoren-9-amine hydrochloride** salt.
  - Wash the acidic aqueous solution with diethyl ether (3 x 5 mL) to remove any unreacted starting material and non-basic byproducts.
  - Collect the aqueous layer containing the desired hydrochloride salt.
- Isolation of the free amine (optional, for characterization):
  - Adjust the pH of the aqueous solution to 10-12 using an aqueous KOH solution.
  - Extract the free amine into dichloromethane (3 x 5 mL).
  - Combine the organic layers and dry over anhydrous sodium sulfate.
  - Filter the solution and evaporate the solvent under reduced pressure to yield 9H-Fluoren-9-amine.

Workflow for the Synthesis of **9H-Fluoren-9-amine Hydrochloride**

## Synthesis of 9H-Fluoren-9-amine Hydrochloride



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Caption: A flowchart illustrating the synthesis of **9H-Fluoren-9-amine hydrochloride**.

## Safety and Handling

**9H-Fluoren-9-amine hydrochloride** is classified with the following hazards:

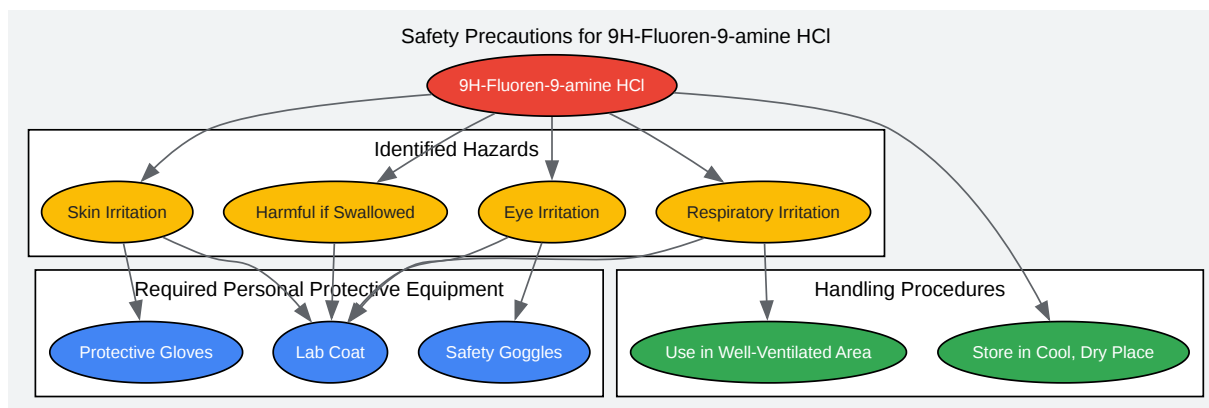
- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.[1]
- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Always handle this compound in a well-ventilated area, such as a fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5] Store in a cool, dry place away from incompatible materials.[5]

Logical Relationship of Safety Precautions



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Caption: Relationship between the hazards of the compound and the necessary safety measures.

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## References

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